Technical Guide: Spectroscopic Identification of Adrenaline Impurity F

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Adrenaline Impurity F*	
CAS No.:	*78995-75-2*	
Cat. No.:	*B602104*	*Get Quote*

Executive Summary & Chemical Identity

Adrenaline Impurity F (European Pharmacopoeia designation) represents a critical degradation product formed not through oxidation, but through a nucleophilic substitution reaction with sulfite antioxidants commonly used in parenteral formulations.

Correct identification of this impurity is a mandatory quality control step (ICH Q3A/B) for epinephrine (adrenaline) injectable products. Unlike oxidative impurities like Adrenalone (Impurity C), Impurity F retains the catechol functionality but modifies the benzylic alcohol.

Chemical Profile

- Common Name: Epinephrine Sulfonate; Adrenaline

  -sulfonate.[1][2]

- Chemical Name: (1R)-1-(3,4-Dihydroxyphenyl)-2-(methylamino)ethanesulfonic acid.[1][2][3][4]

- Molecular Formula:

  [2][3][4]

- Molecular Weight: 247.27 g/mol [2][3][4]

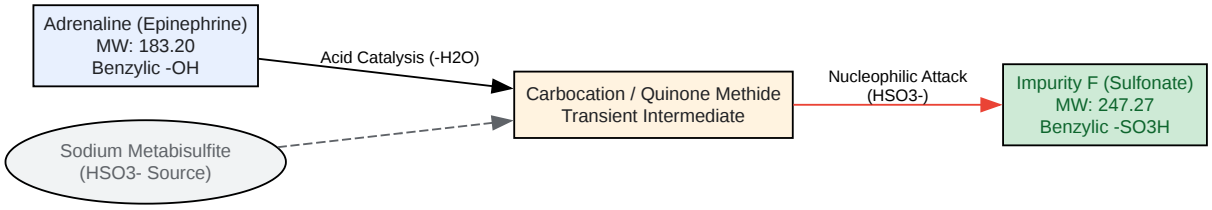
© 2026 BenchChem. All rights reserved.

- CAS Number: 78995-75-2[1][2][3][4]
- Origin: Reaction of Adrenaline with Sodium Metabisulfite (antioxidant) in acidic media.

Mechanism of Formation

Understanding the mechanism is the first step in validation. The formation of Impurity F proceeds via the acid-catalyzed displacement of the benzylic hydroxyl group. This is distinct from the oxidative pathways that lead to Adrenalone or Adrenoichrome.

Diagram 1: Formation Pathway of Impurity F



Click to download full resolution via product page

Caption: Acid-catalyzed nucleophilic substitution of the benzylic hydroxyl group by bisulfite ion.

Spectroscopic Characterization (The Core)

The following sections detail the specific spectral markers required to distinguish Impurity F from the parent API (Adrenaline).

A. Mass Spectrometry (MS)

Mass spectrometry provides the primary confirmation of the sulfonic acid moiety via the molecular ion shift and characteristic sulfur-loss fragmentation.

© 2026 BenchChem. All rights reserved.

Parameter	Adrenaline (Parent)	Impurity F (Target)	Diagnostic Shift
Ionization Mode	ESI (+)	ESI (+) / ESI (-)	Sulfonates ionize well in negative mode.
Molecular Ion			+64 Da (Net change: -OH + SO3H)
Negative Mode			Strong signal for sulfonate anion.
Key Fragments	166 (loss)	166 (Loss of)	Loss of 82 Da ( ) restores the styrene-like cation.

Expert Insight: In ESI-MS/MS, look for the neutral loss of 80 Da (

) or 82 Da (

) from the precursor ion. This is the "smoking gun" for sulfonic acids.

B. Nuclear Magnetic Resonance (NMR)

NMR offers the most definitive structural proof. The substitution of the electronegative Oxygen (in -OH) with Sulfur (in -SO3H) drastically alters the chemical environment of the benzylic position (Position 7).

1H NMR (Proton) - 500 MHz,

© 2026 BenchChem. All rights reserved.

Position	Proton Type	Adrenaline (ppm)	Impurity F (ppm)	Analysis
H-7	Benzylic (CH)	4.85 (dd)	4.20 - 4.45 (m)	Upfield Shift. The C-S bond is less deshielding than the C-O bond.
H-8	Methylene ( )	3.20 (m)	3.40 - 3.60 (m)	Slight downfield shift due to proximity to the bulky sulfonate group.
N-Me	Methyl ( )	2.70 (s)	2.75 (s)	Minimal change; remote from substitution site.
Ar-H	Aromatic	6.70 - 6.90	6.75 - 7.00	Catechol ring remains intact.

13C NMR (Carbon) - 125 MHz,

This is the most robust validation point.

© 2026 BenchChem. All rights reserved.

Position	Carbon Type	Adrenaline (ppm)	Impurity F (ppm)	Analysis
C-7	Benzylic (CH)	~72.0	~58.0 - 62.0	Major Upfield Shift (~10-14 ppm). Carbon attached to Sulfur resonates at significantly higher field than Carbon attached to Oxygen.
C-8	Methylene ( )	~54.0	~50.0 - 52.0	Minor shift.

C. Infrared Spectroscopy (FT-IR)

IR is useful for rapid screening, particularly to confirm the presence of the sulfonate group.

- Diagnostic Bands (Impurity F):
  - 1150 – 1250 cm^{-1}: Asymmetric

    stretching (Strong).
  - 1010 – 1080 cm^{-1}: Symmetric

    stretching (Strong).
  - Absence: The broad aliphatic

    stretch (3300-3400 cm^{-1}) seen in Adrenaline will be absent, although phenolic

    and amine

    stretching will still clutter this region. Focus on the fingerprint region (1000-1250 cm^{-1}) for the sulfonate bands.

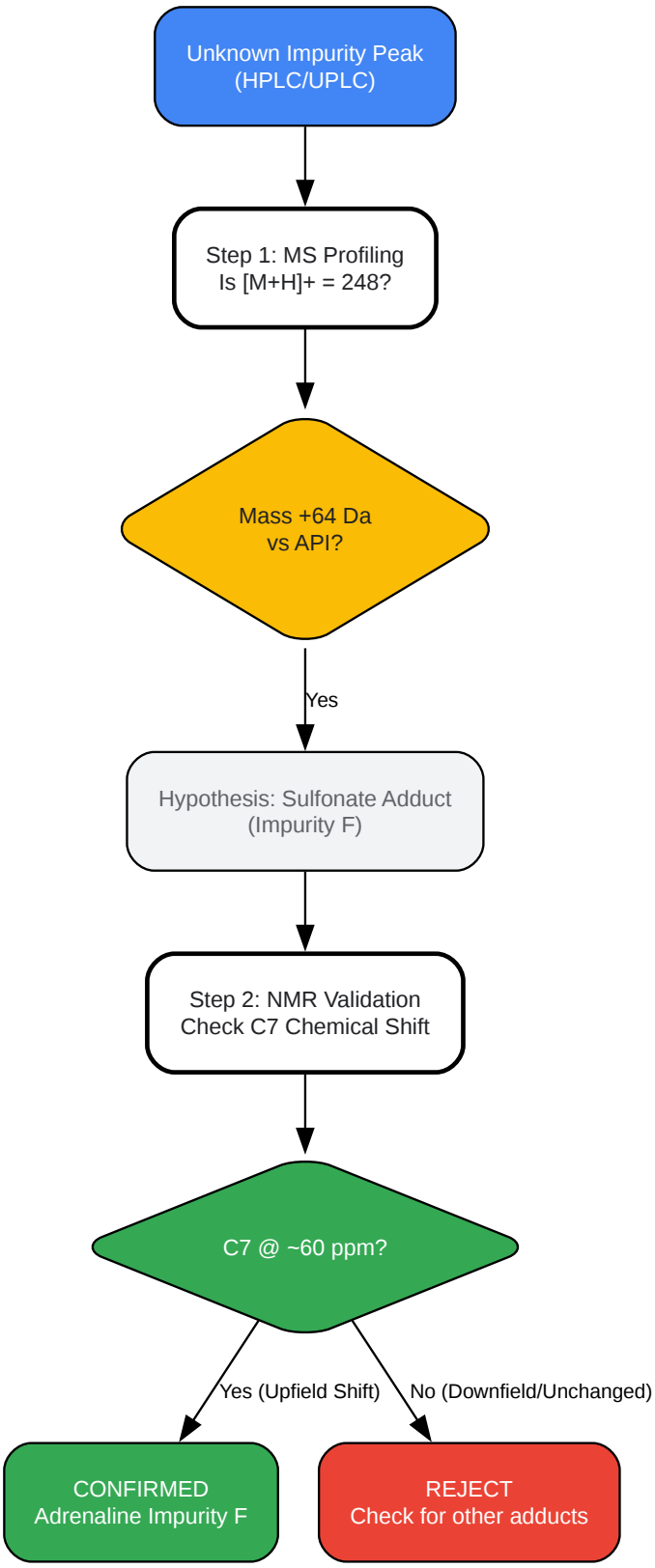
© 2026 BenchChem. All rights reserved.

Analytical Workflow & Logic

To rigorously identify this impurity in a drug substance or product, follow this self-validating workflow.

Diagram 2: Identification Logic Flow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Logic flow for confirming Impurity F using Mass Spectrometry and NMR chemical shift logic.

Experimental Protocol: Isolation & Standard Preparation

Since Impurity F is a process-related impurity formed during storage with antioxidants, it can be synthesized for use as a Reference Standard (RS).

Protocol:

- Reactants: Dissolve L-Adrenaline (1.0 eq) in dilute acetic acid.
- Reagent: Add Sodium Metabisulfite (

  , 2.0 eq).
- Condition: Heat at 60°C for 4-6 hours under inert atmosphere (

).
- Work-up:
  - Monitor by HPLC (Impurity F typically elutes earlier than Adrenaline on Reverse Phase C18 due to the polar sulfonic acid group).
  - Precipitate or crystallize from water/ethanol.
- Validation: Verify structure using the spectroscopic data tables provided in Section 3.

References

- European Pharmacopoeia (Ph. Eur.) 11.0. "Adrenaline Monograph: Impurity F". EDQM. [Link]
- PubChem. "(1R)-1-(3,4-Dihydroxyphenyl)-2-(methylamino)ethanesulfonic acid".[2] National Library of Medicine. [Link][2]

© 2026 BenchChem. All rights reserved.

- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds". Interpretation of Sulfonate IR and NMR shifts. Wiley.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. (1R)-1-(3,4-Dihydroxyphenyl)-2-methylaminoethanesulphonic acid | C9H13NO5S | CID 92851346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (1R)-1-(3,4-Dihydroxyphenyl)-2-methylaminoethanesulphonic Acid (Adrenaline beta-Sulphonate) [lgcstandards.com]
- 4. pure-synth.com [pure-synth.com]
- 5. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Spectroscopic Identification of Adrenaline Impurity F]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602104#spectroscopic-data-nmr-ir-ms-for-adrenaline-impurity-f]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.